

Technical Support Center: 5-Bromo-3-iodo-1H-indazole

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Compound of Interest

Compound Name: **5-Bromo-3-iodo-1H-indazole**

Cat. No.: **B1291911**

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This guide serves as a dedicated technical resource for researchers, medicinal chemists, and process development scientists working with **5-Bromo-3-iodo-1H-indazole**. Here, we address common challenges and frequently asked questions regarding its stability, storage, and use in synthetic applications. Our aim is to provide practical, experience-driven insights to ensure the integrity of your experiments and the reliability of your results.

I. Quick Reference Data Table

For your convenience, the key physical and storage parameters for **5-Bromo-3-iodo-1H-indazole** are summarized below. Adherence to these guidelines is the first step in ensuring the long-term stability and purity of the compound.

Parameter	Recommended Specification	Rationale & Expert Notes
CAS Number	459133-66-5	N/A
Molecular Formula	C ₇ H ₄ BrIN ₂	N/A
Molecular Weight	322.93 g/mol	N/A
Appearance	Off-white to light tan crystalline powder	Significant deviation from this appearance may indicate degradation.
Optimal Storage Temp.	2–8 °C	Refrigeration is critical to minimize thermal degradation pathways.
Storage Atmosphere	Inert Gas (Argon or Nitrogen)	Minimizes oxidation and moisture-related degradation. [1]
Light Exposure	Store in the dark (amber vial)	Aryl iodides can be light-sensitive, leading to deiodination. [2]

II. Frequently Asked Questions (FAQs) on Stability & Storage

This section addresses the most common inquiries our application scientists receive regarding the handling and storage of **5-Bromo-3-iodo-1H-indazole**.

Question 1: My new bottle of **5-Bromo-3-iodo-1H-indazole** is an off-white powder. Is this the correct appearance?

Answer: Yes, the expected appearance of high-purity **5-Bromo-3-iodo-1H-indazole** is an off-white to a very light tan or beige crystalline powder. The exact hue can vary slightly between batches due to minor, benign differences in the crystallization process. A homogenous, free-flowing powder is a good indicator of quality.

Question 2: I've stored my **5-Bromo-3-iodo-1H-indazole** for a few months, and it has turned yellow/brown. What happened, and is it still usable?

Answer: A color change from off-white to yellow or brown is a primary indicator of degradation. The most likely cause is the slow decomposition of the molecule, particularly at the carbon-iodine bond, which is the weakest point in the structure.[2]

- **Causality:** The C-I bond is susceptible to cleavage by light (photodegradation) and heat.[2] This process can liberate trace amounts of elemental iodine (I_2), which is intensely colored and can stain the remaining material yellow or brown even at very low concentrations. Oxidation of the indazole ring system is another potential, though likely secondary, degradation pathway.
- **Usability:** The material is likely no longer of high purity. Using it in a sensitive reaction, such as a palladium-catalyzed cross-coupling, is not recommended. The impurities can act as catalyst poisons, and the lower concentration of the active compound will lead to inaccurate stoichiometry and reduced yields. For non-critical applications, its use may be considered, but a purity check (e.g., by LC-MS or 1H NMR) is strongly advised.

Question 3: What are the absolute best practices for long-term storage to prevent degradation?

Answer: To maximize the shelf-life of **5-Bromo-3-iodo-1H-indazole**, we recommend a multi-faceted approach based on controlling the key environmental factors that drive degradation:

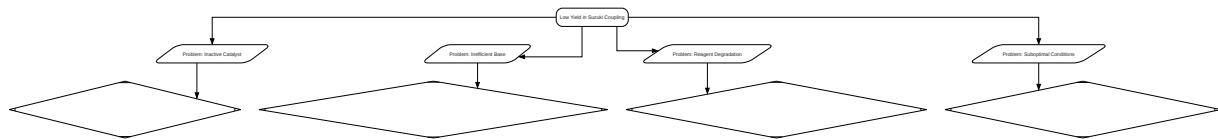
- **Temperature Control:** Always store the compound in a refrigerator at 2–8 °C.[1] Do not store it at room temperature for extended periods.
- **Inert Atmosphere:** Before sealing, flush the vial with a dry, inert gas like argon or nitrogen. This displaces oxygen and moisture, which can contribute to oxidative degradation and hydrolysis, respectively.
- **Light Protection:** Store the vial in the dark. The use of an amber glass vial is standard and highly effective at blocking UV and visible light that can initiate photodegradation.[2]
- **Secure Sealing:** Ensure the vial cap is tightly sealed. For long-term storage, sealing the cap with paraffin film provides an excellent secondary barrier against moisture and air ingress.

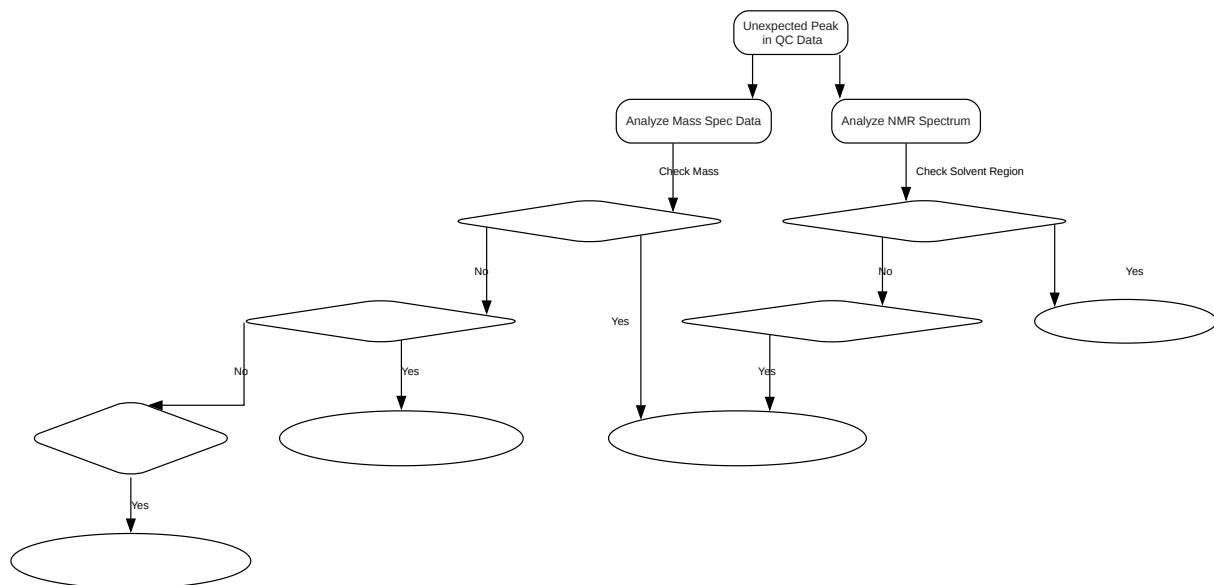
III. Troubleshooting Guide for Synthetic Applications

5-Bromo-3-iodo-1H-indazole is a valuable building block, most commonly utilized in metal-catalyzed cross-coupling reactions. This section provides a troubleshooting framework for common issues encountered during its use.

Scenario 1: Low or No Yield in a Suzuki-Miyaura Coupling Reaction

You are attempting to perform a Suzuki coupling at the C3-iodo position, but you observe low conversion of your starting material.



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References

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